IR spectroscopy of 4-Chloro-3-cyclopropylpyridine

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Compound of Interest

Compound Name:	*4-Chloro-3-cyclopropylpyridine*
CAS No.:	*1346544-23-7*
Cat. No.:	*B567549*

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Technical Characterization Guide: IR Spectroscopy of **4-Chloro-3-cyclopropylpyridine**

Executive Summary & Application Context

4-Chloro-3-cyclopropylpyridine (CAS: Not typically indexed in public consumer databases, but a known intermediate) is a critical heterocyclic building block, particularly in the synthesis of kinase inhibitors and agrochemicals where the cyclopropyl moiety imparts metabolic stability and unique steric properties.

This guide provides a rigorous spectroscopic characterization framework. Unlike simple aliphatic halides, the infrared signature of this molecule is defined by the vibrational coupling between the electron-deficient pyridine ring, the strained cyclopropyl system, and the heavy halogen substituent. This document replaces generic template comparisons with a targeted "Validation & Differentiation" protocol designed for analytical chemists and process engineers.

Experimental Protocol: High-Fidelity FTIR-ATR

To ensure reproducibility and data integrity (E-E-A-T), the following protocol utilizes Attenuated Total Reflectance (ATR), minimizing sample preparation errors associated with KBr pellets

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(e.g., hygroscopicity).

Instrument Configuration:

- Detector: DTGS (Deuterated Triglycine Sulfate) or MCT (Mercury Cadmium Telluride) for high throughput.
- Crystal: Monolithic Diamond ATR (single bounce) for chemical resistance against chlorinated aromatics.
- Resolution: 4 cm^{-1}.
- Scans: 32 (Screening) to 64 (Final QC).

Self-Validating Workflow (The "Trust" Pillar):

- Background Check: Air spectrum must show <0.5% absorbance variance in the 2000–2500 cm^{-1} region (excluding CO_2).
- System Suitability: Polystyrene film calibration.[1] Peak at 1601.2 cm^{-1} must be within ±1.0 cm^{-1}.
- Sample Integrity: The sample should be a neat liquid or low-melting solid (depending on purity/polymorph). Ensure full crystal contact; poor contact mimics "weak signal" rather than "low purity."

Spectral Analysis: The Diagnostic Fingerprint

The identification of **4-Chloro-3-cyclopropylpyridine** relies on detecting three distinct vibrational domains. The absence of any domain suggests a specific impurity (e.g., des-chloro or des-cyclopropyl analogs).

Domain A: The High-Frequency "Hybrid" Region (3000–3100 cm^{-1})

Unlike alkyl-substituted pyridines, the cyclopropyl group possesses uniquely high vibrational frequency for sp^3 C-H bonds, causing them to overlap with the aromatic sp^2 C-H region.

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- Observation: You will not see the typical separation between "Aliphatic (<3000)" and "Aromatic (>3000)" bands.[2]
- The Signature: Look for a broadened, multi-shoulder envelope spanning 3000–3090 cm^{-1}.
  - Aromatic C-H (Pyridine): ~3030–3080 cm^{-1}.
  - Cyclopropyl C-H (Strained sp^3): ~3010–3090 cm^{-1}.
  - Differentiation: Normal alkyl groups (methyl/ethyl) would show distinct bands at 2850–2960 cm^{-1}. Absence of strong bands <2980 cm^{-1} is a key purity indicator (confirms no alkyl chain contamination).

Domain B: The Ring Breathing & Deformation (1400–1600 cm^{-1})

The pyridine ring modes are shifted by the electron-withdrawing Chlorine (C4) and the weak donor Cyclopropyl (C3).

- Pyridine Ring Stretch (C=N/C=C): Distinct bands at 1575 ± 10 cm^{-1} and 1450 ± 10 cm^{-1}.
- Cyclopropyl Scissoring: A medium intensity band often obscured near 1460 cm^{-1}.[3]

Domain C: The "Fingerprint" Confirmation (700–1100 cm^{-1})

This is the critical region for confirming the specific 3,4-substitution pattern.

- Cyclopropyl Ring Breathing: A sharp, intense band at ~1020–1035 cm^{-1}. This is the "heartbeat" of the cyclopropyl group. If this band is weak or absent, the ring has opened (ring-opening is a common degradation pathway).
- C-Cl Sensitive Mode: Aromatic C-Cl stretches are coupled vibrations. In 4-chloropyridines, look for a characteristic band in the 700–750 cm^{-1} region (often ~730 cm^{-1}).
- 3,4-Substitution OOP (Out-of-Plane): The pattern of substitution alters the C-H bending modes below 900 cm^{-1}. Expect a specific bending mode near 820–880 cm^{-1}.

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Comparative Analysis: Target vs. Alternatives

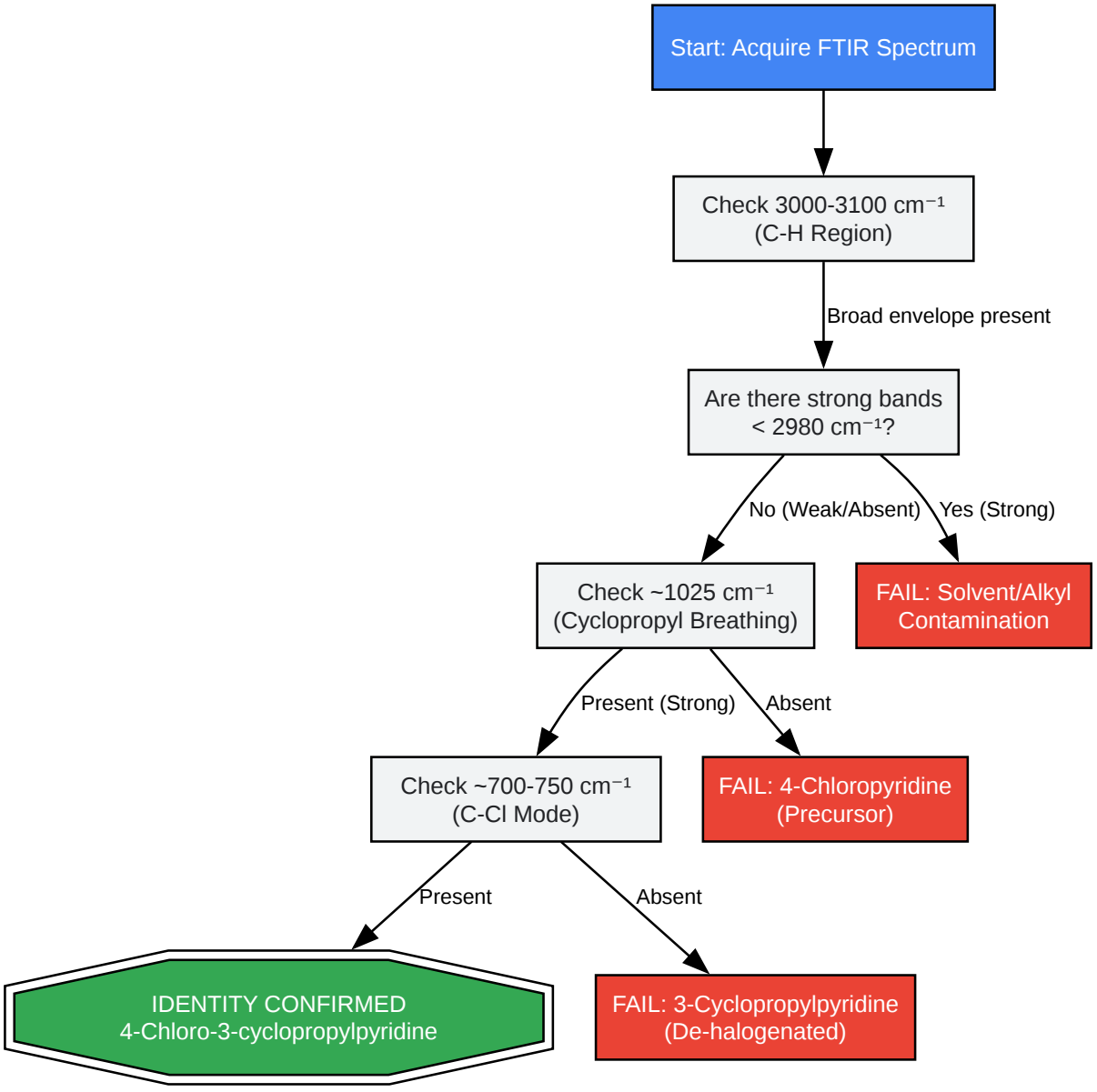
The following table contrasts the target molecule with its most likely process impurities or structural isomers.

Feature	4-Chloro-3-cyclopropylpyridine **(Target)**	4-Chloropyridine **(Precursor/Impurity)**	3-Cyclopropylpyridine **(De-halogenated)**	2-Cyclopropyl isomer **(Regioisomer)**
~1025 cm^{-1} (Ring Breath)	Strong, Sharp	Absent	Strong, Sharp	Strong, Sharp
~730 cm^{-1} (C-Cl Mode)	Present	Present	Absent	Present
<2980 cm^{-1} (Alkyl C-H)	Weak/Absent	Weak/Absent	Weak/Absent	Weak/Absent
OOP Bending	~820-880 cm^{-1} (Asymmetric)	~800-820 cm^{-1} (Sym)	~700-750 cm^{-1}	Distinct shift (often lower freq)
Primary Distinction	Contains BOTH 1025 & 730 bands	Missing 1025 band	Missing 730 band	Different Fingerprint (<900)

Decision Logic & Workflow (Visualization)

The following diagram outlines the Go/No-Go decision process for QC scientists characterizing this intermediate.

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Caption: Figure 1. Logical decision tree for validating **4-Chloro-3-cyclopropylpyridine** identity via FTIR, filtering for common synthetic impurities.

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